

Brown 1 stain safety and handling precautions

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Compound of Interest

Compound Name: *Brown 1*

Cat. No.: *B1169941*

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An in-depth analysis of "**Brown 1**" necessitates a clear distinction between several compounds that share this name, as their chemical properties, applications, and associated safety protocols differ significantly. This guide focuses on "Basic **Brown 1**," a biological stain, while also acknowledging other substances such as "Disperse **Brown 1**," a textile dye, to prevent confusion and ensure accurate handling procedures are followed.

Section 1: Chemical and Physical Properties

A comprehensive understanding of the physical and chemical properties of Basic **Brown 1** is fundamental for its safe handling and use in a laboratory setting. This data is crucial for risk assessment and the implementation of appropriate safety measures.

Property	Value	Reference
Chemical Formula	C18H18N8	[1]
Molecular Weight	346.39 g/mol	[1]
CAS Number	1052-36-6 / 8052-76-4	[1]
Appearance	Brown Powder	[1]
Odor	Odorless	[1]
Melting Point	248°C (literature value)	[2]
Boiling Point	203°C (literature value)	[2]
Solubility	Slightly water soluble	[2]
Chemical Stability	Stable under normal temperatures and pressures	[1]

Section 2: Toxicological Data and Hazard Identification

Basic **Brown 1** presents several health hazards that necessitate careful handling. The primary routes of exposure are inhalation, ingestion, and skin or eye contact.[3]

Hazard Type	Description	Reference
Acute Oral Toxicity	Harmful if swallowed. May cause gastrointestinal irritation with symptoms such as nausea, vomiting, and diarrhea.[1]	[1]
Skin Irritation	Causes skin irritation.[2] Prolonged or repeated contact may lead to dermatitis.[1][3]	[1][2][3]
Eye Irritation	Causes serious eye damage. [2] Dust may cause irritation and inflammation.[1] Contact can result in burns and permanent injury.[3]	[1][2][3]
Inhalation	May cause irritation of the respiratory tract.[1][3] Severe exposure may lead to pulmonary edema.[3]	[1][3]
Mutagenicity	Mutagenicity data has been reported.[1]	[1]
Carcinogenicity	Not listed as a carcinogen by ACGIH, IARC, NIOSH, NTP, or OSHA.[1]	[1]
Aquatic Toxicity	Toxic to aquatic life with long-lasting effects.[2]	[2]

Section 3: Experimental Protocols for Safety Evaluation

While specific experimental protocols for the toxicological testing of Basic **Brown 1** are not detailed in the provided search results, standardized OECD (Organisation for Economic Co-

operation and Development) guidelines are typically followed for chemical safety testing. These include:

- Acute Oral Toxicity: OECD Test Guideline 423
- Acute Dermal Toxicity: OECD Test Guideline 402
- Acute Inhalation Toxicity: OECD Test Guideline 403
- Skin Irritation/Corrosion: OECD Test Guideline 404
- Eye Irritation/Corrosion: OECD Test Guideline 405
- Mutagenicity: OECD Test Guideline 471 (Ames Test)

Section 4: Safe Handling and Personal Protective Equipment (PPE)

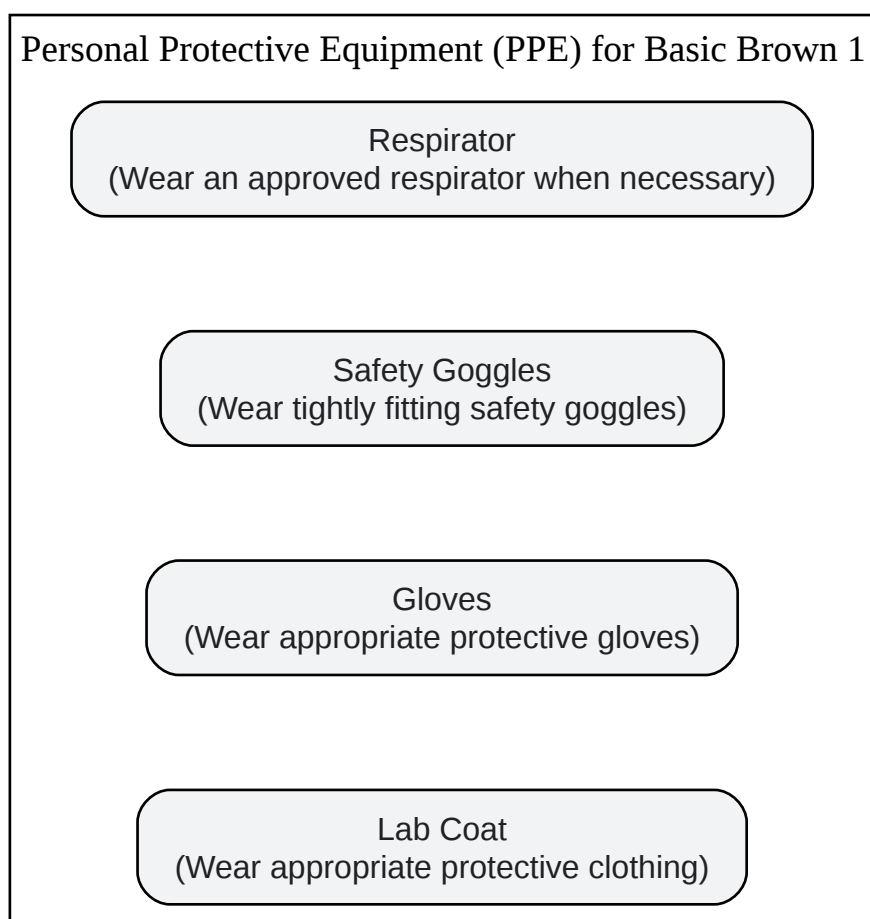
Adherence to strict safety protocols is mandatory when handling Basic **Brown 1** to minimize exposure and mitigate risks.

Engineering Controls

- Ventilation: Handle in a well-ventilated place.^[2] Use only in a chemical fume hood.^[1]
- Eye Wash and Safety Shower: An eye-wash fountain and safety shower must be readily available.^[3]

Personal Protective Equipment (PPE)

The selection of appropriate PPE is critical for researcher safety.



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*Figure 1. Recommended Personal Protective Equipment for Handling Basic **Brown 1**.*

- Eye Protection: Wear appropriate protective eyeglasses or chemical safety goggles.[1]
Tightly fitting safety goggles with side-shields are recommended.[2]
- Skin Protection: Wear appropriate protective gloves to prevent skin exposure.[1] Impervious clothing should also be worn.[2]
- Respiratory Protection: In case of insufficient ventilation or when handling large quantities, wear an approved respirator.[1]

Section 5: First Aid Measures

In the event of exposure, immediate and appropriate first aid is crucial.

Exposure Route	First Aid Procedure	Reference
Inhalation	Remove from exposure to fresh air immediately. If breathing is difficult, give oxygen. Seek medical attention.[1][2]	[1][2]
Skin Contact	Take off contaminated clothing immediately. Wash off with soap and plenty of water. Consult a doctor.[2]	[2]
Eye Contact	Rinse with pure water for at least 15 minutes. Remove contact lenses if present and easy to do. Consult a doctor.[2]	[2]
Ingestion	Rinse mouth with water. Do not induce vomiting. Never give anything by mouth to an unconscious person. Get medical aid immediately.[1][2]	[1][2]

Section 6: Spill and Disposal Procedures

Proper management of spills and waste is essential to prevent environmental contamination and further exposure.

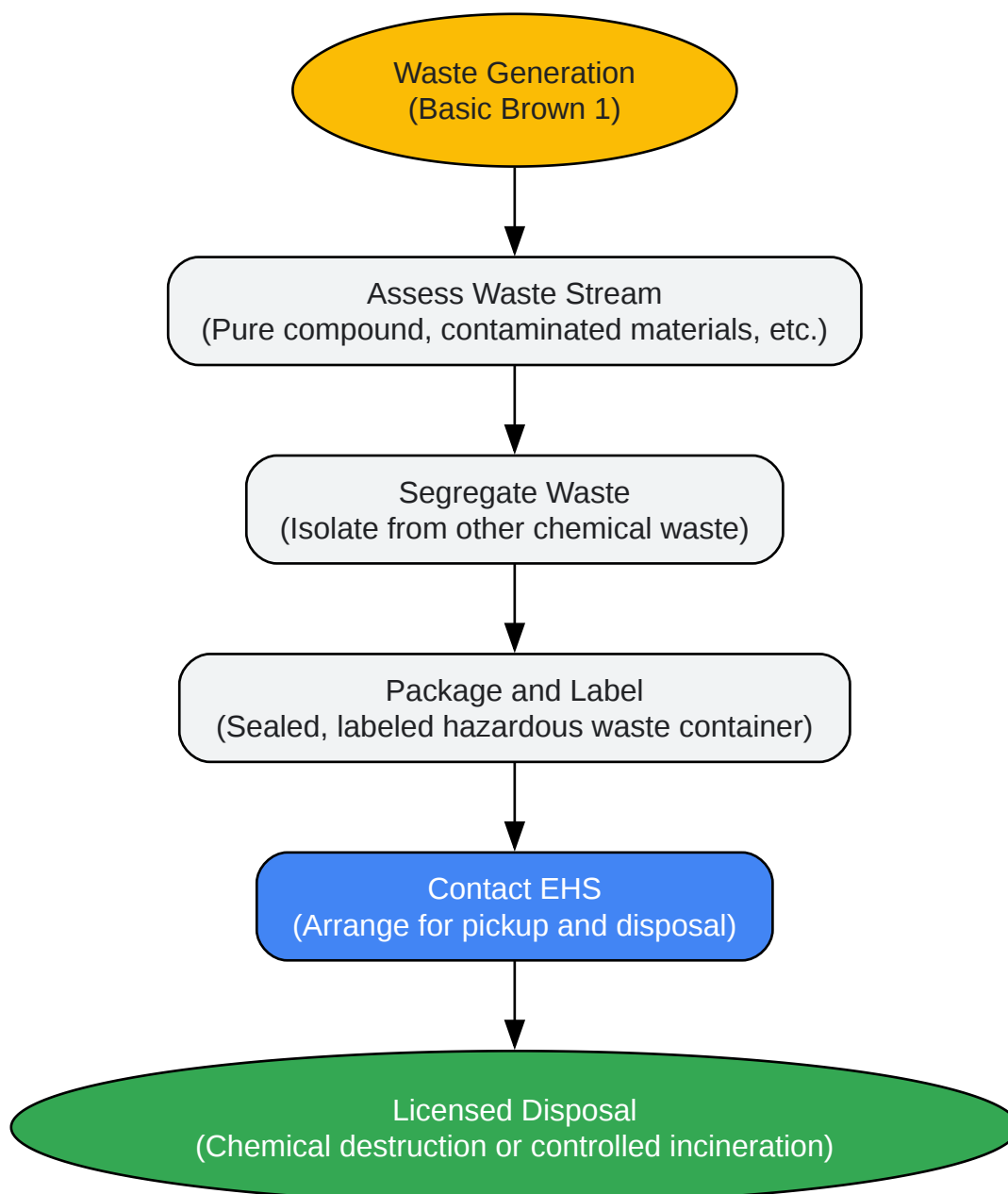
Spill Cleanup

- Evacuate Area: Keep unnecessary personnel away.[3]
- Ventilate: Ensure adequate ventilation.[2]
- Containment: Prevent further spillage or leakage if it is safe to do so.[2]
- Cleanup: Vacuum or sweep up material and place it into a suitable, labeled disposal container.[1] Avoid generating dust.[1]

- Decontamination: Wash the spill site after material pickup is complete.[3]

Waste Disposal

The primary recommended disposal method for Basic **Brown 1** is through a licensed chemical destruction plant or by controlled incineration with flue gas scrubbing.[2][4] Do not discharge into sewer systems or contaminate water, foodstuffs, feed, or seed.[2][4] Containers should be triple-rinsed (or equivalent) and offered for recycling or reconditioning.[2]



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Figure 2. Workflow for the Proper Disposal of Basic **Brown 1** Waste.

Section 7: Storage and Incompatibility

Proper storage conditions are necessary to maintain the stability of Basic **Brown 1** and prevent hazardous reactions.

- Storage Conditions: Store in a tightly closed container in a dry, cool, and well-ventilated place.[2]
- Incompatible Materials: Avoid contact with strong oxidizing agents and strong reducing agents.[1]
- Conditions to Avoid: Incompatible materials, excess heat, and strong oxidants.[1]

Section 8: Distinction from Other "Brown" Stains

It is critical to differentiate Basic **Brown 1** from other stains with similar names to ensure correct safety procedures are followed. For example, "Bismarck Brown" is often used in histology and has its own set of safety data.[5] Stains used for wood are entirely different chemical compounds with different hazards, such as flammability and the release of volatile organic compounds (VOCs).[6][7] Always refer to the specific Safety Data Sheet (SDS) for the exact product in use.

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